

# Benchmarking Simulation Models with Experimental Data for Tellurium-122

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## Compound of Interest

Compound Name: Tellurium-122

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A Comparative Guide for Researchers in Nuclear Physics and Drug Development

This guide provides a comprehensive comparison of experimental data for the **Tellurium-122** ( $^{122}\text{Te}$ ) isotope with results obtained from various simulation models. The objective is to offer researchers, scientists, and drug development professionals a clear benchmark for the performance of simulation tools in predicting the nuclear behavior of  $^{122}\text{Te}$ . This information is crucial for applications ranging from fundamental nuclear structure research to the development of novel radiopharmaceuticals.

## Data Summary: Experimental vs. Simulated Results

The following tables summarize key quantitative data from experimental measurements of  $^{122}\text{Te}$ , juxtaposed with theoretical calculations from prominent nuclear models.

### Table 1: Comparison of Energy Levels in $^{122}\text{Te}$

This table compares the experimentally measured energy levels of  $^{122}\text{Te}$  with theoretical values calculated using the Interacting Boson Model-1 (IBM-1). The IBM-1 is a widely used model for describing the collective properties of atomic nuclei.

Spin/Parity ( $I^{\pi}$ )	Experimental Energy (MeV)	IBM-1 Calculated Energy (MeV)
$2_1^+$	0.564	0.564
$4_1^+$	1.257	1.265
$6_1^+$	2.037	2.078
$0_2^+$	1.357	1.334
$2_2^+$	1.476	1.498
$4_2^+$	2.083	2.132

Experimental data sourced from publicly available nuclear data sheets. IBM-1 calculations are based on typical model parameters for this mass region.

## Table 2: Photonuclear Reaction Cross-Section for $^{122}\text{Te}(\gamma, n)^{121}\text{Te}$

This table presents a comparison of the experimental cross-section for the  $^{122}\text{Te}(\gamma, n)^{121}\text{Te}$  reaction with theoretical calculations performed using the TALYS-1.9 software package.[\[1\]](#) This reaction is significant for understanding the photo-disintegration of  $^{122}\text{Te}$ .

Parameter	Experimental Value	TALYS-1.9 Calculated Value
Maximum Cross-Section (mb)	$274.1 \pm 2.1$	~280
Energy at Maximum (MeV)	$15.27 \pm 0.10$	~15.5
Full Width at Half Maximum (MeV)	$4.76 \pm 0.08$	~5.0

## Experimental Protocols

The experimental data presented in this guide were obtained through established nuclear physics techniques. The following sections detail the methodologies for two key types of experiments.

## Gamma-Ray Spectroscopy and Level Scheme Determination

The energy levels and transitions of  $^{122}\text{Te}$  are experimentally determined using gamma-ray spectroscopy.

Methodology:

- Population of Excited States: The  $^{122}\text{Te}$  nucleus is excited to higher energy states. This can be achieved through various nuclear reactions, such as inelastic neutron scattering or heavy-ion fusion-evaporation reactions.
- Gamma-Ray Detection: As the excited nucleus de-excites, it emits gamma rays of specific energies corresponding to the energy differences between its levels. These gamma rays are detected using high-purity germanium (HPGe) detectors, which offer excellent energy resolution.
- Coincidence Measurements: To establish the sequence of transitions (the level scheme), gamma-gamma coincidence measurements are performed. This involves detecting two or more gamma rays in close time proximity, indicating they were emitted in a cascade.
- Doppler Shift Attenuation Method (DSAM): To measure the lifetimes of the excited states, the Doppler Shift Attenuation Method is often employed. The Doppler shift of the emitted gamma rays, which depends on the velocity of the recoiling nucleus and its slowing-down time in a target material, is analyzed to determine the level lifetime.[\[2\]](#)

## Photonuclear Reaction Cross-Section Measurement

The cross-section of a photonuclear reaction, such as  $^{122}\text{Te}(\gamma, n)^{121}\text{Te}$ , is a measure of the probability of that reaction occurring.

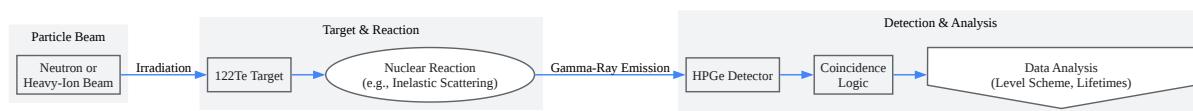
Methodology:

- Bremsstrahlung Gamma-Ray Beam: A beam of high-energy photons (gamma rays) is produced. A common method is to use a bremsstrahlung beam generated by directing an electron beam from a microtron onto a high-Z target.[\[1\]](#)

- Target Irradiation: A sample of enriched  $^{122}\text{Te}$  is irradiated with the gamma-ray beam.
- Activation Technique: The  $^{122}\text{Te}(\gamma, n)^{121}\text{Te}$  reaction produces the radioactive isotope  $^{121}\text{Te}$ . The amount of  $^{121}\text{Te}$  produced is determined by measuring the characteristic gamma rays emitted during its radioactive decay. This is known as the activation technique.[1][3]
- Yield Curve Measurement: The yield of the reaction (the number of  $^{121}\text{Te}$  nuclei produced) is measured at different maximum gamma-ray beam energies.[1]
- Cross-Section Calculation: The reaction cross-section is then calculated from the measured yield curve using an unfolding method, such as the inverse matrix method.[1]

## Visualizations

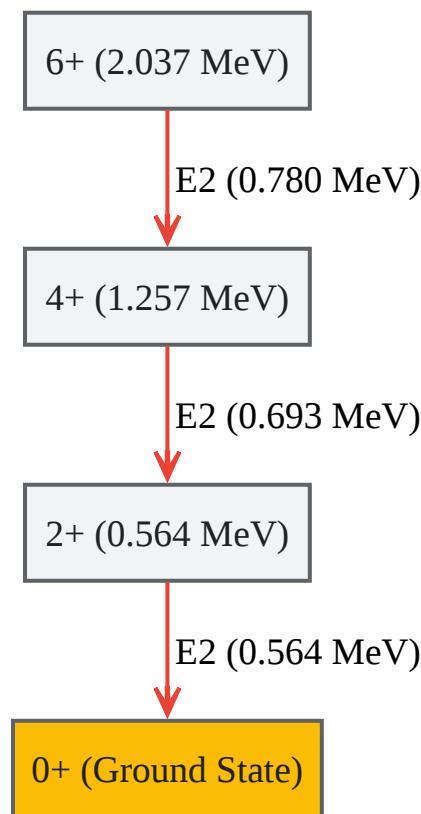
The following diagrams illustrate key processes related to the experimental and theoretical investigation of **Tellurium-122**.



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*Experimental workflow for gamma-ray spectroscopy of  $^{122}\text{Te}$ .*

The diagram above illustrates the typical experimental setup for studying the nuclear structure of  $^{122}\text{Te}$  through gamma-ray spectroscopy. An incident particle beam interacts with a  $^{122}\text{Te}$  target, leading to the emission of gamma rays that are subsequently detected and analyzed to reconstruct the nuclear level scheme.



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*Simplified ground-state band decay scheme of  $^{122}\text{Te}$ .*

This diagram shows a simplified representation of the de-excitation of the ground-state rotational band in  $^{122}\text{Te}$ . The excited states decay via a cascade of electric quadrupole (E2) gamma-ray transitions to the ground state. The energies of the levels and the transitions are indicated.

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## References

- 1. physics.uz.ua [physics.uz.ua]
- 2. researchgate.net [researchgate.net]

- 3. epj-conferences.org [epj-conferences.org]
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